

Personal protective equipment for handling 4-Bromo-2-(trifluoromethyl)phenol

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Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethyl)phenol

Cat. No.: B1266203

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Safe Handling Guide for 4-Bromo-2-(trifluoromethyl)phenol

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **4-Bromo-2-(trifluoromethyl)phenol** in a laboratory setting. Adherence to these guidelines is critical to minimize risk and ensure the safety of all personnel.

Hazard Identification and GHS Classification

4-Bromo-2-(trifluoromethyl)phenol is a chemical that requires careful handling due to its potential health hazards. Based on available safety data, it is classified as follows:

- Skin Irritation: Causes skin irritation[1].
- Eye Irritation: Causes serious eye irritation[1].
- Respiratory Irritation: May cause respiratory irritation[1].

Always consult the most current Safety Data Sheet (SDS) for this compound before use.

Physical and Chemical Properties

A summary of the key quantitative data for **4-Bromo-2-(trifluoromethyl)phenol** is provided below.

Property	Value	Source
CAS Number	50824-04-9	[2] [3]
Molecular Formula	C ₇ H ₄ BrF ₃ O	[2] [3]
Molecular Weight	241.01 g/mol	[3]
Melting Point	82.0 - 88.0 °C	[2]
Appearance	White to Orange to Green powder to crystal	[2]
Purity	≥95% to ≥98.5%	[2] [3]

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory for handling this compound. Phenols as a class can be toxic and may be absorbed through the skin[\[4\]](#).

Body Part	Required PPE & Specifications
Eyes/Face	Chemical safety goggles providing a complete seal are required. A face shield must be worn over goggles when there is a risk of splashing[4][5].
Hands	For incidental contact, double-layered nitrile gloves are recommended. For direct handling or risk of splash, heavy-duty chemical-resistant gloves (e.g., neoprene or butyl rubber) should be worn[4]. Gloves must be changed immediately upon contamination[4][6].
Body	A chemical-resistant, long-sleeved laboratory coat must be worn and fully buttoned[4]. For significant spill risk, a chemical-resistant apron or suit should be considered[5][7].
Respiratory	Use only in a well-ventilated area, preferably within a certified chemical fume hood[6][8]. If engineering controls are insufficient, a NIOSH/MSHA approved respirator may be necessary[9].

Operational Plan: Handling and Storage

This section provides a step-by-step protocol for the safe handling of **4-Bromo-2-(trifluoromethyl)phenol**.

Experimental Protocol: Safe Handling Procedure

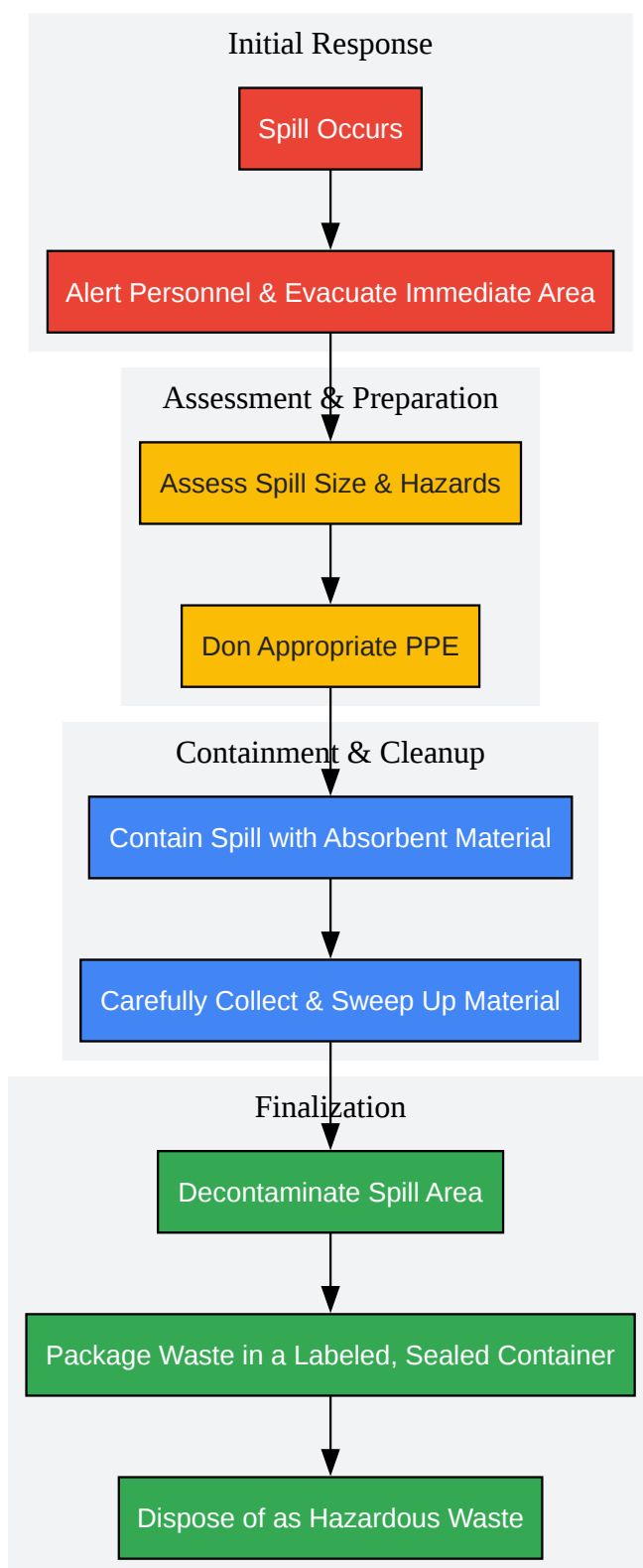
- Preparation and Engineering Controls:
 - Ensure a chemical fume hood is certified and functioning correctly before starting work[4].
 - Designate a specific area within the fume hood for handling the compound to contain potential contamination[4].

- Verify that an emergency eyewash station and safety shower are unobstructed and operational[8].
- Assemble all necessary equipment and reagents inside the fume hood before introducing the chemical[4].
- Handling the Compound:
 - Wear all required PPE as specified in the table above.
 - Avoid the formation of dust and aerosols[6].
 - Do not eat, drink, or smoke in the handling area[8][10].
 - Wash hands and any exposed skin thoroughly after handling[8][9].
- Storage:
 - Store in a cool, dry, and well-ventilated place[6][8][11].
 - Keep the container tightly closed when not in use[8][10][11].
 - Store locked up and away from incompatible materials[10][12].
- Post-Handling:
 - Decontaminate all work surfaces that may have come into contact with the compound.
 - Carefully remove PPE, avoiding contact with any potentially contaminated outer surfaces.
 - Remove gloves last and wash hands thoroughly with soap and water[4].

Emergency Procedures: Spills and First Aid

Spill Management Workflow

In the event of a spill, follow the established workflow to ensure a safe and effective response.



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Caption: Workflow for managing a chemical spill.

Spill Cleanup Method:

- Evacuate personnel to a safe area[6].
- Use personal protective equipment as required[6].
- Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains[6].
- For solid spills, pick up and arrange disposal without creating dust. Sweep up and shovel the material[6].
- Place the collected material into suitable, closed containers for disposal[6][8].

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention[4][9][13].
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water[10][13][14]. If skin irritation occurs, get medical advice[13].
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing[8][13]. Call a POISON CENTER or doctor if you feel unwell[8][13].
- Ingestion: If swallowed, rinse mouth and give water to drink (two glasses at most)[10][14]. Seek medical advice immediately[10].

Disposal Plan

Chemical waste must be managed responsibly to prevent environmental contamination.

- Waste Classification: This material and its container must be disposed of as hazardous waste[8][11].
- Disposal Procedure: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations[8][10][12][14]. Do not mix with other waste[10][14].

- Contaminated Containers: Handle uncleaned containers in the same way as the product itself[10][14]. Do not empty into drains[8].

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